

Unveiling the Enigmatic Structure of Americine: A Technical Guide

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Compound of Interest

Compound Name: *Americine*
CAS No.: *18867-84-0*
Cat. No.: *B099795*

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For Researchers, Scientists, and Drug Development Professionals

Introduction:

Americine is a naturally occurring cyclopeptide alkaloid isolated from the root bark of *Ceanothus americanus*, a plant species native to North America. As a member of the diverse family of cyclopeptide alkaloids, **Americine** presents a complex and intriguing chemical architecture. This technical guide provides a comprehensive overview of the chemical structure of **Americine**, drawing from available scientific literature. While the biological activity and mechanism of action of **Americine** remain largely unexplored, this document lays the foundational chemical knowledge necessary for future research and drug development endeavors.

Chemical Structure and Properties

Americine is a 14-membered cyclopeptide alkaloid. Its structure was elucidated through chemical degradation and mass spectrometry. The core of the molecule is a macrocyclic ring composed of amino acid residues, a characteristic feature of this class of natural products.

Table 1: Chemical Identifiers and Properties of **Americine**^[1]

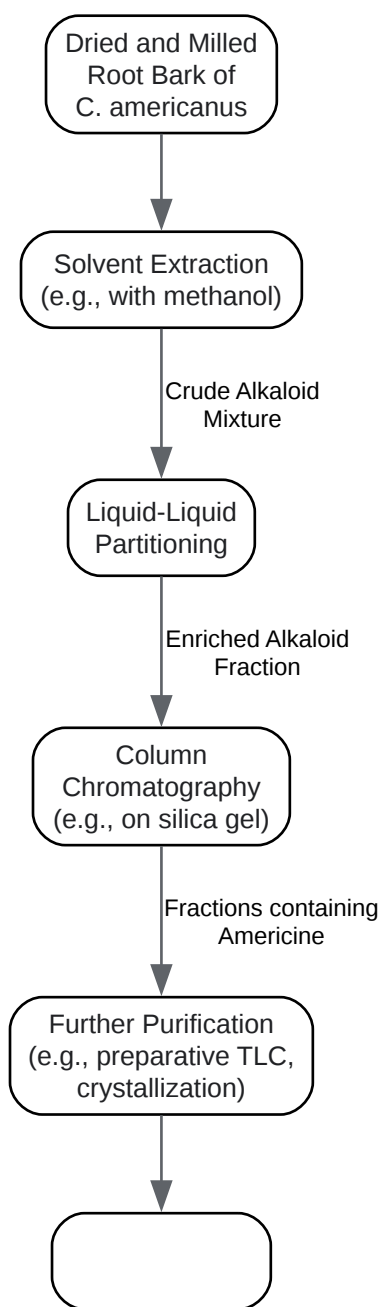
Identifier	Value
Molecular Formula	C ₃₁ H ₃₉ N ₅ O ₄
Molecular Weight	545.7 g/mol
CAS Number	18867-84-0
IUPAC Name	(2S)-N-[(3S,4S,7S,10Z)-7-(1H-indol-3-ylmethyl)-5,8-dioxo-3-propan-2-yl-2-oxa-6,9-diazabicyclo[10.2.2]hexadeca-1(14),10,12,15-tetraen-4-yl]-3-methyl-2-(methylamino)butanamide
Synonyms	Americine

Experimental Protocols

The foundational work on the isolation and structural characterization of **Americine** was reported in the late 1960s. While detailed, modern experimental protocols for its synthesis and biological evaluation are not readily available in the public domain, this section outlines the classical methods used for its discovery.

Isolation of Americine from *Ceanothus americanus*

The initial isolation of **Americine** was achieved from the root bark of *Ceanothus americanus*. The general workflow for the extraction and purification of cyclopeptide alkaloids from plant material typically involves the following steps:



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Figure 1: General workflow for the isolation of **Americine**.

Structure Elucidation

The determination of **Americine**'s complex cyclic structure was a significant challenge and was accomplished using a combination of classical chemical and spectrometric techniques:

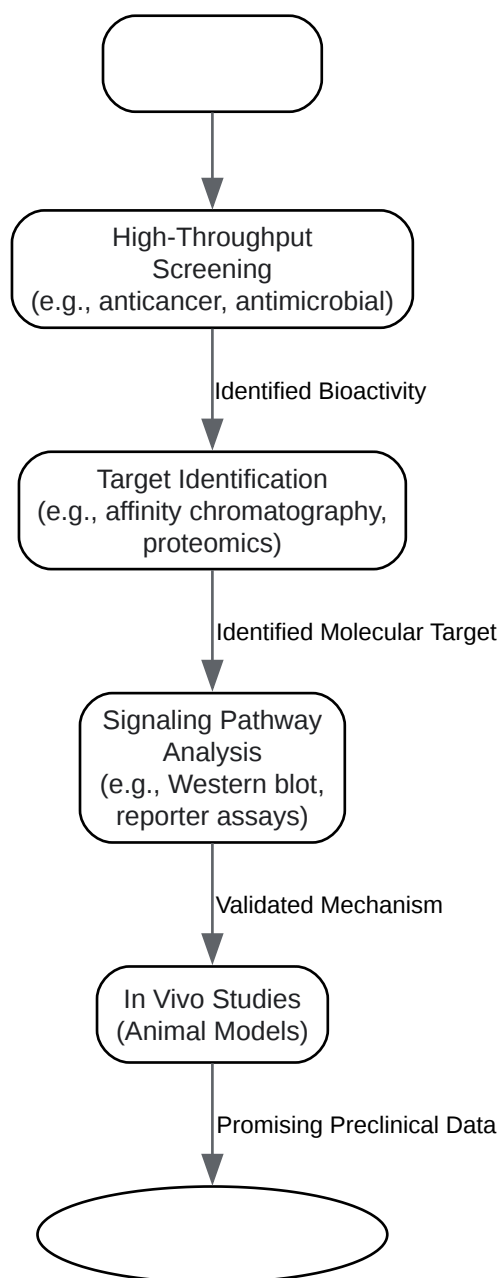
- **Acid Hydrolysis:** The peptide bonds in **Americine** were cleaved by acid hydrolysis. The resulting amino acids were then identified using chromatographic and spectroscopic methods. This provided crucial information about the building blocks of the molecule.
- **Mass Spectrometry:** Mass spectrometry was a key technique used to determine the molecular weight of **Americine** and to gain insights into its fragmentation pattern. The fragmentation data helped to piece together the sequence of the amino acid residues within the macrocycle.

Biological Activity and Signaling Pathways

Currently, there is a significant gap in the scientific literature regarding the specific biological activities of **Americine**. While other cyclopeptide alkaloids isolated from *Ceanothus americanus* have been investigated for various pharmacological effects, including antimicrobial and sedative properties, dedicated studies on **Americine** are lacking.[2] A study on antimicrobial compounds from *Ceanothus americanus* did not include **Americine** in its panel of tested substances.[3]

The broader class of cyclopeptide alkaloids has been noted for a range of bioactivities, including antiviral and analgesic effects.[2] However, without specific experimental data for **Americine**, any discussion of its mechanism of action or involvement in cellular signaling pathways would be purely speculative.

The diagram below illustrates a hypothetical workflow for future research aimed at elucidating the biological function of **Americine**.



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Figure 2: A proposed research workflow for investigating the biological activity of **Americine**.

Conclusion

Americine remains a molecule of significant chemical interest due to its complex cyclopeptide alkaloid structure. While its chemical formula and connectivity have been established, a thorough investigation into its synthesis, biological activity, and mechanism of action is still required. This technical guide provides the current state of knowledge on the chemical

structure of **Americine**, serving as a valuable resource for researchers poised to explore the therapeutic potential of this enigmatic natural product. Further studies are essential to unlock the full pharmacological profile of **Americine** and to determine its potential as a lead compound in drug discovery.

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References

- [1. datapdf.com \[datapdf.com\]](#)
- [2. A Widely Distributed Biosynthetic Cassette Is Responsible for Diverse Plant Side Chain Cross-Linked Cyclopeptides - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Antimicrobial compounds from Ceanothus americanus against oral pathogens - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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